

physical properties of hepta-1,6-dien-4-ol

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Compound of Interest

Compound Name: Hepta-1,6-dien-4-ol

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An In-depth Technical Guide to the Physical Properties of Hepta-1,6-dien-4-ol

This technical guide provides a comprehensive overview of the core physical properties of **hepta-1,6-dien-4-ol** (CAS No: 2883-45-6). The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require precise data for experimental and developmental applications. This document summarizes key quantitative data in a structured format, details relevant experimental protocols for property determination, and includes a logical workflow for its synthesis.

Introduction to Hepta-1,6-dien-4-ol

Hepta-1,6-dien-4-ol, also known as diallylcarbinol, is a secondary alcohol with the molecular formula $C_7H_{12}O$.^[1] Its structure contains two terminal alkene groups and a central hydroxyl group, making it a versatile intermediate in organic synthesis.^[2] It is a clear, colorless to light yellow liquid at room temperature.^{[3][4][5]} This compound serves as a building block in various chemical reactions, including the synthesis of heterocyclic compounds like derivatives of guanine, adenine, uracil, and thymine.^[3] It is also used in polymer chemistry and as an internal standard in the analysis of aroma components in wine.^[5]

Quantitative Physical Properties

The physical properties of **hepta-1,6-dien-4-ol** are summarized in the table below. These values are critical for handling, process design, and analytical method development.

Property	Value	Units	Conditions
Molecular Weight	112.17	g/mol	-
Boiling Point	151	°C	(lit.)
	424.2	K	
Density	0.864	g/mL	at 25 °C (lit.)
	0.8644	g/cm ³	at 20 °C
Refractive Index	1.45	-	n ₂₀ /D (lit.)
Flash Point	104 (40)	°F (°C)	-
Appearance	Clear colorless to light yellow	-	Room Temperature
Solubility	Reasonably soluble in water; soluble in organic solvents like ethanol and acetone. [2]	-	-

Data sourced from multiple chemical suppliers and databases.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound such as **hepta-1,6-dien-4-ol**.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[11\]](#) The capillary method is a common micro-scale technique for its determination.
[\[12\]](#)

Apparatus:

- Thiele tube or similar heating bath (e.g., MelTemp apparatus)[\[13\]](#)[\[14\]](#)

- Thermometer (-10 to 200 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or hot plate)[15]
- Liquid paraffin or other suitable bath liquid

Procedure:

- A few milliliters of **hepta-1,6-dien-4-ol** are placed into the small test tube.[15]
- The capillary tube, with its sealed end pointing upwards, is placed inside the test tube containing the sample.[13]
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the heating bath (Thiele tube), making sure the bath liquid is not in direct contact with the open end of the test tube.[13]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.[12]
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[12][15]
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[12][13]

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically determined by measuring the mass of a precisely known volume.[16]

Apparatus:

- Electronic balance (readable to at least 0.01 g)[17]
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder on the electronic balance. [18]
- Carefully add a specific volume of **hepta-1,6-dien-4-ol** (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[18]
- Record the combined mass of the graduated cylinder and the liquid.[18]
- Record the temperature of the liquid, as density is temperature-dependent.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[19]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [20]
- The procedure can be repeated multiple times to ensure precision and accuracy.[18]

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property used for identification and purity assessment.

Apparatus:

- Abbe refractometer[21]
- Constant temperature water bath
- Dropper or pipette

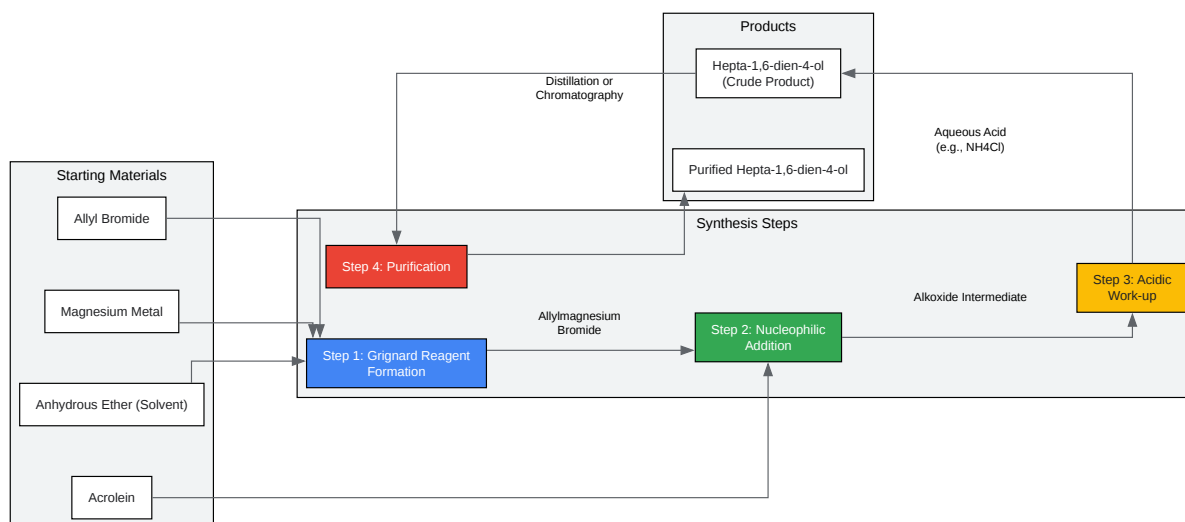
- Soft tissue paper and a suitable solvent (e.g., ethanol or acetone) for cleaning

Procedure:

- Ensure the prism surfaces of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Using a dropper, place a few drops of **hepta-1,6-dien-4-ol** onto the lower prism of the refractometer.
- Close the prisms carefully to spread the liquid into a thin film.
- Allow the sample to equilibrate to the desired temperature (typically 20°C), which is maintained by the circulating water bath.
- Look through the eyepiece and adjust the control knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
- If a color fringe is visible, adjust the chromaticity screw to eliminate it.
- Read the refractive index value directly from the instrument's scale.

Logical Workflow Visualization

While no specific biological signaling pathways involving **hepta-1,6-dien-4-ol** are documented, its synthesis is a critical process for its application. The following diagram illustrates a generalized and logical workflow for the synthesis of **hepta-1,6-dien-4-ol** via a Grignard reaction, a common and fundamental method in organic chemistry.



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Caption: Generalized workflow for the synthesis of **hepta-1,6-dien-4-ol**.

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